

Benzyl 2-bromopropanoate: A Technical Safety and Hazard Guide for Researchers

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Compound of Interest

Compound Name: Benzyl 2-bromopropanoate

Cat. No.: B126160

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and hazard information for **Benzyl 2-bromopropanoate** (CAS No. 3017-53-6). The information is compiled from Safety Data Sheets (SDS), chemical databases, and established experimental guidelines to ensure safe handling and use in a laboratory setting. All quantitative data is summarized in structured tables, and relevant workflows are visualized to enhance clarity.

Chemical Identification and Physical Properties

Benzyl 2-bromopropanoate is a colorless to yellow liquid with a fruity odor.^[1] It is primarily used as an intermediate in the synthesis of pharmaceuticals, fragrances, and other organic compounds.^[1]

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ BrO ₂	[1][2]
Molecular Weight	243.10 g/mol	[1][2]
CAS Number	3017-53-6	[1]
Appearance	Colorless to yellow liquid/oil	[1][3]
Boiling Point	139-141 °C	[1]
Density	1.410 ± 0.06 g/cm ³ (Predicted)	[1]
LogP	2.51320	[1]
Synonyms	Benzyl α-bromopropionate, 2-Bromopropionic acid benzyl ester	[4][5]

Hazard Identification and Classification

Benzyl 2-bromopropanoate is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its irritant properties and potential for causing allergic reactions and environmental harm.

GHS Hazard Summary



Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory System)	H335: May cause respiratory irritation
Skin Sensitization	1	H317: May cause an allergic skin reaction
Hazardous to the Aquatic Environment, Acute Hazard	1	H400: Very toxic to aquatic life

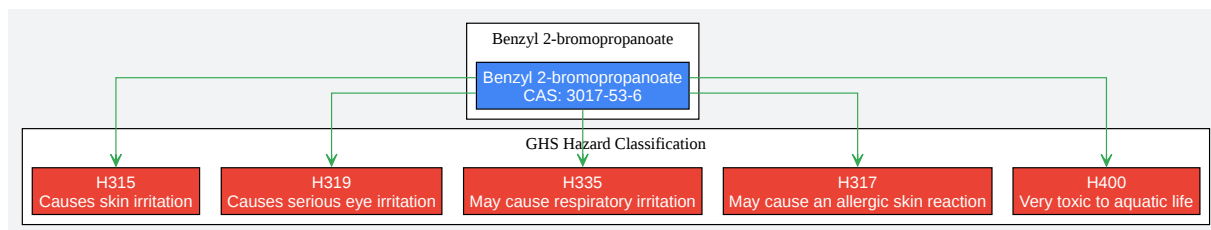
Sources:[2][4][6]

GHS Pictograms and Signal Word

Signal Word: Warning[2][4]

Pictograms:

-  alt text
-  alt text



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Caption: GHS Hazard Classification for **Benzyl 2-bromopropanoate**.

Safe Handling and Emergency Procedures

Strict adherence to safety protocols is mandatory when handling **Benzyl 2-bromopropanoate** to minimize exposure and prevent adverse effects.

Exposure Controls and Personal Protection

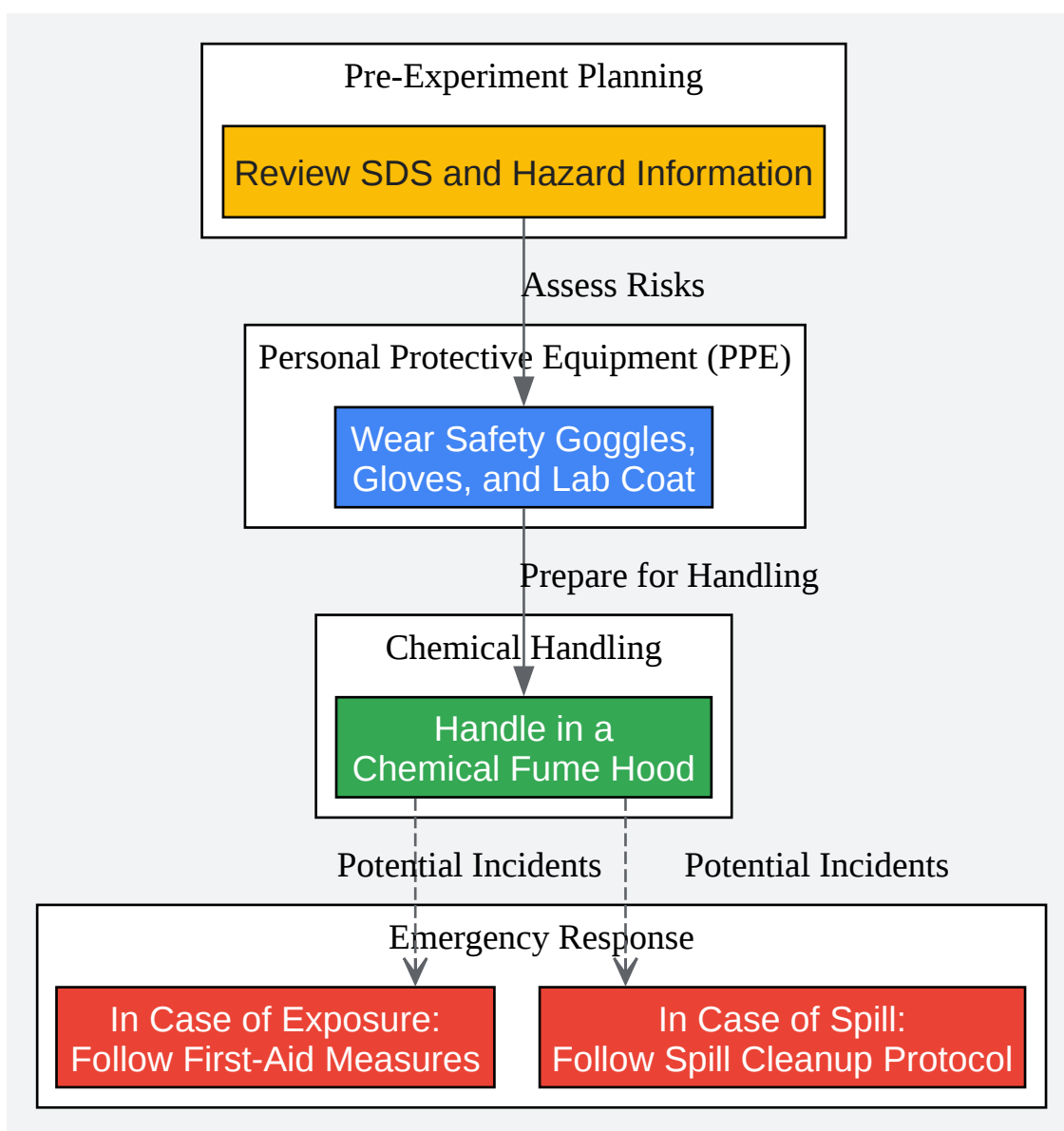
- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood.
[4] Facilities should be equipped with an eyewash station and a safety shower.[4]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[4]
 - Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing to prevent skin contact.[4]
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.[4]

First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[4]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation occurs or persists.[4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[7]

Fire-Fighting and Accidental Release Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[4]
- Hazardous Combustion Products: Thermal decomposition may produce carbon oxides and hydrogen bromide gas.[4]
- Accidental Release: Evacuate unnecessary personnel. Wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[4] Do not allow the chemical to enter drains or waterways.[4]



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Caption: Safe Handling Workflow for **Benzyl 2-bromopropanoate**.

Toxicological Information

While specific quantitative toxicological data such as LD50 (median lethal dose) or LC50 (median lethal concentration) for **Benzyl 2-bromopropanoate** are not readily available in the public domain, the GHS classification is based on the known irritant and sensitizing properties of the substance.[4]

Routes of Exposure: Inhalation, eye contact, skin contact, ingestion.[4]

Symptoms of Exposure:

- Skin Contact: May cause redness, itching, scaling, and blistering.[4]
- Eye Contact: May result in redness, pain, and severe eye damage.[4]
- Inhalation: May cause irritation of the lungs and respiratory system.[4]

Experimental Protocols for Hazard Assessment

The hazard classifications for chemicals like **Benzyl 2-bromopropanoate** are determined through standardized experimental protocols. The following are summaries of the methodologies that would be used to assess its primary hazards.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test is designed to determine the potential of a substance to cause reversible inflammatory changes to the skin.

- Test Animal: The albino rabbit is the recommended species.
- Procedure: a. A small area of the animal's fur is clipped. b. A dose of 0.5 mL (for liquids) or 0.5 g (for solids) of the test substance is applied to a small patch of skin (approx. 6 cm²). An untreated area of skin serves as a control.[6] c. The treated area is covered with a gauze

patch and a semi-occlusive dressing for a 4-hour exposure period.^[6] d. After 4 hours, the patch is removed, and the residual test substance is washed off.

- Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. Observations continue for up to 14 days to assess the reversibility of any observed effects.^[6]
- Endpoint: The severity of the skin reactions is scored. If the responses persist to the end of the 14-day observation period, the substance is considered an irritant.^[6]

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This protocol evaluates the potential of a substance to cause damage to the eye.

- Test Animal: The albino rabbit is the preferred species.
- Procedure: a. A single dose of the test substance (typically 0.1 mL for liquids) is instilled into the conjunctival sac of one eye. The other eye remains untreated and serves as a control.^[8]
b. The eyelids are held shut for a brief period to allow for distribution of the substance.
- Observation: The eyes are examined for lesions of the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.^[8] The severity of the lesions is scored.
- Endpoint: The evaluation is based on the severity and reversibility of the ocular lesions. The use of topical anesthetics and systemic analgesics is recommended to minimize pain and distress.^[9]

Acute Inhalation Toxicity (Based on OECD Guideline 436)

This test assesses the toxicity of a substance upon inhalation over a short period.

- Test Animal: The rat is the preferred species.
- Procedure: a. A group of animals (typically 3 of each sex per step) is exposed to a specific concentration of the test substance as a vapor, aerosol, or gas in an inhalation chamber.^[3]

b. The exposure duration is typically 4 hours.[3] c. The test is conducted in a stepwise manner, with the outcome of one step (mortality or evident toxicity) determining the concentration for the next step.

- Observation: Animals are observed for clinical signs of toxicity during and after exposure for up to 14 days. Body weight is recorded weekly.[3]
- Endpoint: The primary endpoint is mortality, which allows for the classification of the substance into a GHS category. A gross necropsy is performed on all animals at the end of the study.[3]

Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances and sources of ignition.[4]
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations. The substance should be handled as hazardous waste.[4]

This guide is intended for informational purposes for trained professionals. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier before handling this chemical and ensure that a thorough risk assessment is conducted.

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